

# Isopropylacetylene IUPAC name and synonyms

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## Compound of Interest

Compound Name: 3-Methyl-1-butyne

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An In-depth Technical Guide to **3-Methyl-1-butyne** (Isopropylacetylene)

This guide provides a comprehensive overview of **3-methyl-1-butyne**, commonly known as isopropylacetylene. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental protocols.

## Chemical Identity

- IUPAC Name: **3-methyl-1-butyne**[\[1\]](#)[\[2\]](#)
- Synonyms: Isopropylacetylene, Isopentyne, Isopropyl acetylene, 1-Isopentyne, 2-Methyl-3-butyne, 3,3-Dimethyl-1-propyne, Isopropylethyne[\[1\]](#)[\[3\]](#)[\[4\]](#)

## Physicochemical Properties

The following table summarizes the key quantitative data for **3-methyl-1-butyne**.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>8</sub>	[1][3]
Molecular Weight	68.12 g/mol	[1]
Density	0.666 g/mL at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.374	
Flash Point	-30 °C (-22 °F)	
Storage Temperature	2-8°C	
Solubility	Miscible with alcohol, immiscible with water.	[3][5]

## Experimental Protocols

### Pauson-Khand Reaction for the Synthesis of Maleimide-Fused Cyclopentenones

**3-Methyl-1-butyne** serves as a terminal alkyne in the Pauson-Khand reaction to prepare maleimide-fused cyclopentenones. This reaction is mediated by dicobalt octacarbonyl (Co<sub>2</sub>(CO)<sub>8</sub>).

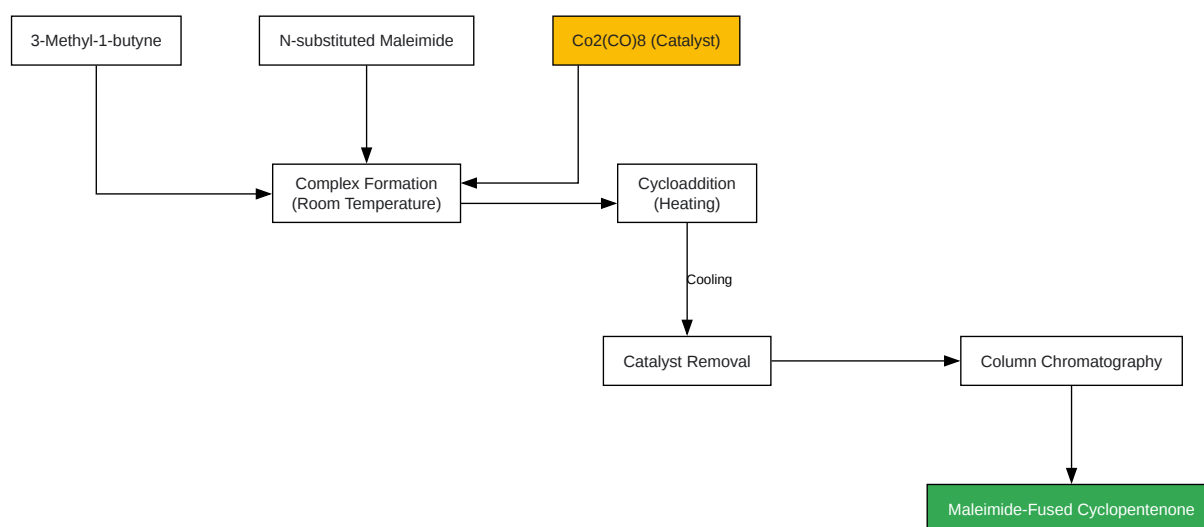
#### Methodology:

- **Reactant Preparation:** In a suitable reaction vessel under an inert atmosphere, dissolve N-substituted maleimide and **3-methyl-1-butyne** in an appropriate solvent (e.g., dichloromethane or toluene).
- **Addition of Catalyst:** Add dicobalt octacarbonyl (Co<sub>2</sub>(CO)<sub>8</sub>) to the solution. The reaction mixture is typically stirred at room temperature to allow for the formation of the alkyne-cobalt complex.
- **Reaction Conditions:** The reaction is then heated to promote the cycloaddition. The specific temperature and reaction time will depend on the substrates and solvent used.

- **Work-up and Purification:** Upon completion, the reaction is cooled, and the cobalt catalyst is removed, often by oxidation or filtration. The resulting product, a maleimide-fused cyclopentenone, is then purified using standard techniques such as column chromatography.

## Reaction Workflow Diagram

The following diagram illustrates the generalized workflow for the Pauson-Khand reaction involving **3-methyl-1-butyne**.



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Caption: Pauson-Khand Reaction Workflow.

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## References

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